

What is the CAS number for Fenaclon?

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Compound of Interest

Compound Name: *Fenaclon*

Cat. No.: *B1594413*

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An In-Depth Technical Guide to **Fenaclon**

Introduction

Fenaclon, identified by the Chemical Abstracts Service (CAS) number 306-20-7, is a chemical compound with notable biological activity.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#) This guide provides a comprehensive technical overview of **Fenaclon**, intended for researchers, scientists, and professionals in drug development. We will delve into its chemical properties, synthesis, proposed mechanisms of action, and analytical methodologies, grounding the discussion in established scientific literature.

Chemical and Physical Properties

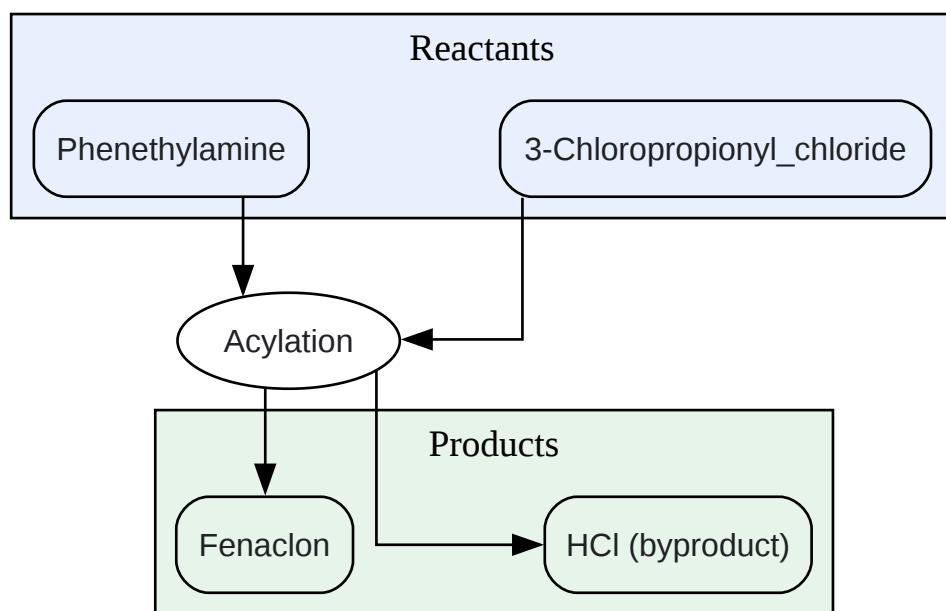
Fenaclon, chemically named 3-Chloro-N-phenethylpropionamide, possesses a molecular formula of $C_{11}H_{14}ClNO$ and a molecular weight of approximately 211.69 g/mol .[\[2\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#) Its structural and physicochemical properties are summarized in the table below.

Property	Value	Source
CAS Number	306-20-7	[1] [2] [3] [4] [5] [6]
Molecular Formula	C ₁₁ H ₁₄ CINO	[1] [3] [4] [6]
Molecular Weight	211.69 g/mol	[2] [4] [5] [6]
IUPAC Name	3-chloro-N-(2-phenylethyl)propanamide	[6]
Synonyms	Fenaclonum, Phenacon, 3-Chloro-N-phenethylpropionamide	[1] [3] [6]
Solubility	Moderately soluble in organic solvents, limited solubility in water. [1]	
SMILES	C1=CC=C(C=C1)CCNC(=O)C CCl	[1] [6]
InChI Key	BITWVVLBVUMFHU-UHFFFAOYSA-N	[1] [3] [5]

Synthesis of Fenaclon

The synthesis of **Fenaclon** is a straightforward process involving the acylation of phenethylamine with 3-chloropropionyl chloride. This reaction is a classic example of amide bond formation.

Synthetic Pathway



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Caption: Synthetic pathway of **Fenaclon** via acylation.

Experimental Protocol for Synthesis

The following is a generalized laboratory-scale protocol for the synthesis of **Fenaclon**.

Materials:

- Phenethylamine
- 3-Chloropropionyl chloride
- Anhydrous diethyl ether (or a similar aprotic solvent)
- Triethylamine (or another suitable base)
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Standard laboratory glassware for organic synthesis (round-bottom flask, dropping funnel, condenser, etc.)

- Magnetic stirrer and heating mantle

Procedure:

- In a round-bottom flask under an inert atmosphere (e.g., nitrogen), dissolve phenethylamine in anhydrous diethyl ether.
- Add an equimolar amount of triethylamine to the solution. This will act as a scavenger for the hydrochloric acid byproduct.
- Cool the mixture in an ice bath.
- Slowly add an equimolar amount of 3-chloropropionyl chloride dropwise to the stirred solution. Maintain the temperature below 10°C during the addition.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours until the reaction is complete (monitor by TLC).
- Filter the reaction mixture to remove the triethylamine hydrochloride salt.
- Wash the filtrate with a saturated sodium bicarbonate solution to remove any remaining acid.
- Wash with brine and dry the organic layer over anhydrous magnesium sulfate.
- Filter off the drying agent and remove the solvent under reduced pressure using a rotary evaporator.
- The resulting crude product can be purified by recrystallization or column chromatography to yield pure **Fenaclon**.

Mechanism of Action

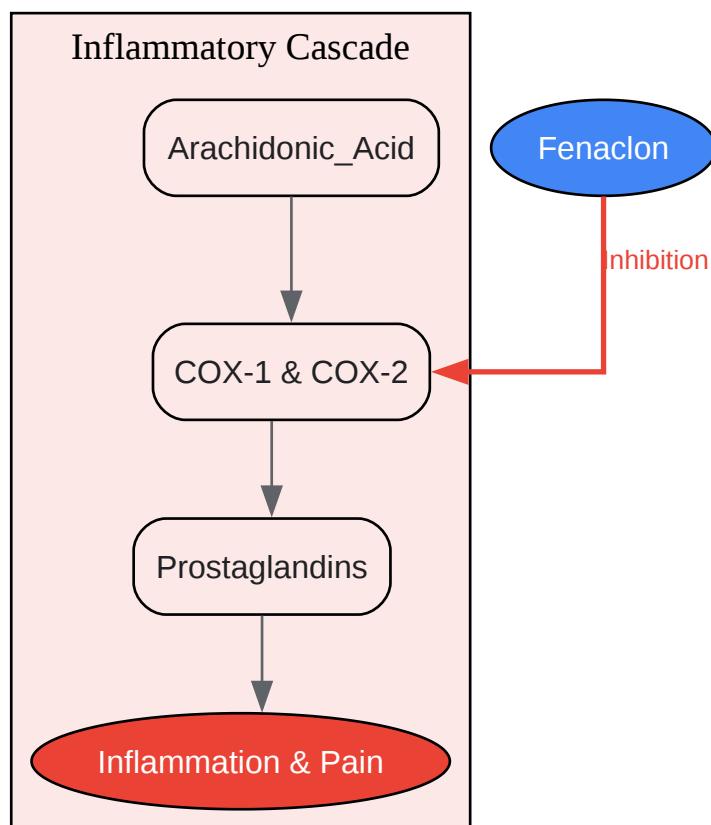
Fenaclon has been primarily investigated for its anticonvulsant properties, indicating its primary site of action is within the central nervous system.^{[4][5][7]} While some sources also mention anti-inflammatory and analgesic effects, the underlying mechanisms for its anticonvulsant activity are of primary interest.^[1]

Proposed Anticonvulsant Mechanism

The exact mechanism of action for **Fenaclon**'s anticonvulsant effects is not extensively detailed in readily available literature, which is not uncommon for less mainstream compounds. However, based on the structure and known mechanisms of other anticonvulsants, several hypotheses can be proposed. A plausible mechanism involves the modulation of ion channels, such as voltage-gated sodium or calcium channels, which would reduce neuronal excitability.[8] Another potential pathway could be the enhancement of GABAergic inhibition, a common mechanism for many antiepileptic drugs.

Anti-inflammatory and Analgesic Properties

Some reports suggest that **Fenaclon** exhibits characteristics of non-steroidal anti-inflammatory drugs (NSAIDs) by potentially inhibiting cyclooxygenase (COX) enzymes.[1] These enzymes are crucial for the synthesis of prostaglandins, which are key mediators of inflammation and pain.[1]



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Caption: Proposed anti-inflammatory mechanism of **Fenaclon**.

Analytical Methodologies

The detection and quantification of **Fenaclon** in various matrices, such as pharmaceutical formulations or biological samples, would typically employ standard analytical techniques.

Chromatographic Methods

High-performance liquid chromatography (HPLC) and gas chromatography-mass spectrometry (GC-MS) are the gold standard methods for the analysis of small organic molecules like **Fenaclon**.^{[9][10]}

4.1.1. HPLC-UV/MS Protocol Outline

Objective: To detect and quantify **Fenaclon** in a sample.

Instrumentation:

- HPLC system with a UV or mass spectrometry (MS) detector.
- C18 reverse-phase column.

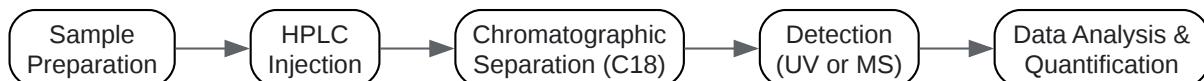
Mobile Phase:

- A gradient of acetonitrile and water (with 0.1% formic acid for better peak shape and ionization in MS).

Procedure:

- Sample Preparation: Dissolve the sample in a suitable solvent (e.g., methanol or acetonitrile) and filter through a 0.45 µm syringe filter. For biological samples, a solid-phase extraction (SPE) or liquid-liquid extraction (LLE) would be necessary to remove interfering substances.
- Injection: Inject a known volume of the prepared sample onto the HPLC system.
- Separation: Run a gradient elution to separate **Fenaclon** from other components in the sample.
- Detection: Monitor the eluent at a specific UV wavelength (determined by a UV scan of a pure standard) or by selected ion monitoring (SIM) in an MS detector.

- Quantification: Create a calibration curve using a series of known concentrations of a pure **Fenaclon** standard to quantify the amount in the sample.



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Caption: Workflow for the analytical detection of **Fenaclon**.

Biological Activity and Applications

Fenaclon is primarily recognized for its application as an anticonvulsant, indicated for the treatment of epilepsy.[4][7] Its development has been noted in the former USSR.[5]

Anticonvulsant Activity

The utility of **Fenaclon** in managing epilepsy suggests its ability to suppress excessive or synchronous neuronal activity in the brain.[4][5][7] Further preclinical and clinical studies would be necessary to fully characterize its efficacy and safety profile in comparison to other antiepileptic drugs.

Potential Anti-inflammatory and Analgesic Use

The compound's potential to act as an anti-inflammatory and analgesic agent, similar to NSAIDs, opens up other therapeutic possibilities.[1] However, more research is needed to validate these effects and understand their clinical significance.

Conclusion

Fenaclon (CAS No. 306-20-7) is a compound with established anticonvulsant properties and potential anti-inflammatory and analgesic effects. Its synthesis is well-understood, and standard analytical methods can be employed for its detection and quantification. While its primary application has been in the treatment of epilepsy, further research into its mechanisms of action could unveil a broader therapeutic potential. This guide provides a foundational understanding for scientists and researchers interested in exploring the properties and applications of **Fenaclon**.

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References

- 1. CAS 306-20-7: fenaclon | CymitQuimica [cymitquimica.com]
- 2. Fenaclon | CymitQuimica [cymitquimica.com]
- 3. Page loading... [guidechem.com]
- 4. hoelzel-biotech.com [hoelzel-biotech.com]
- 5. medkoo.com [medkoo.com]
- 6. Fenaclon | C11H14CINO | CID 9376 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Fenaclon [sobekbio.com]
- 8. What is the mechanism of Nefopam Hydrochloride? [synapse.patsnap.com]
- 9. prizedwriting.ucdavis.edu [prizedwriting.ucdavis.edu]
- 10. mdpi.com [mdpi.com]
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